

2-Amino-4-bromopyrimidine molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-4-bromopyrimidine

Cat. No.: B1281446

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2-Amino-4-bromopyrimidine: A Core Technical Overview

This guide provides essential information regarding the chemical properties of **2-Amino-4-bromopyrimidine**, a compound of interest for researchers, scientists, and professionals in drug development.

Molecular and Chemical Data

A clear understanding of the fundamental chemical properties of a compound is crucial for its application in research and development. The following table summarizes the key molecular data for **2-Amino-4-bromopyrimidine**.

Identifier	Value	Source
Molecular Formula	C4H4BrN3	[1] [2] [3]
Molecular Weight	174.00 g/mol	[1] [4]
IUPAC Name	4-bromopyrimidin-2-amine	[2]
CAS Number	343926-69-2	[1] [2] [4]

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its fundamental chemical properties.

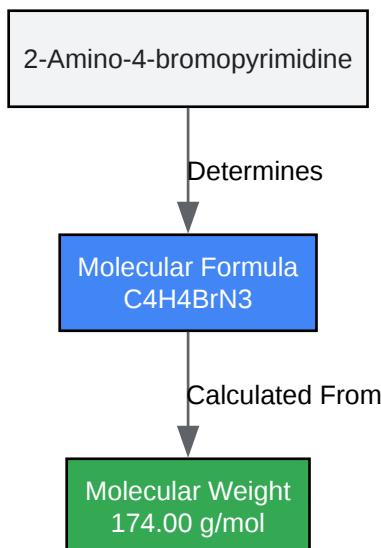


Figure 1. Derivation of Core Chemical Properties

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Caption: Logical flow from compound identification to its molecular properties.

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References

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- 2. H64358.03 [thermofisher.com]
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- 4. 343926-69-2 Cas No. | 2-Amino-4-bromopyrimidine | Apollo [store.apolloscientific.co.uk]

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